

5-Methylquinoxaline (CAS: 13708-12-8): A Comprehensive Technical Guide

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Compound of Interest

Compound Name: 5-Methylquinoxaline

Cat. No.: B1213170

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Methylquinoxaline, with the CAS registry number 13708-12-8, is a heterocyclic aromatic organic compound belonging to the quinoxaline family.^[1] This class of compounds is characterized by a fused bicyclic structure composed of a benzene ring and a pyrazine ring.^[2] The presence of a methyl group at the 5th position influences its chemical properties and reactivity.^[1] **5-Methylquinoxaline** serves as a versatile building block and intermediate in a wide array of applications, from the synthesis of pharmaceuticals and agrochemicals to the development of advanced materials.^{[3][4]} It is also recognized as a key volatile aroma compound found in roasted almonds and coffee.^[5] This technical guide provides an in-depth overview of its chemical properties, synthesis, spectral data, and applications.

Chemical and Physical Properties

5-Methylquinoxaline is typically a pale yellow to light brown liquid or solid with a nutty, roasted, and coffee-like odor.^{[5][6][7]} It is freely soluble in organic solvents and water.^{[8][9]} A summary of its key physicochemical properties is presented below.

Table 1: Physicochemical Properties of **5-Methylquinoxaline**

Property	Value	Reference(s)
Molecular Formula	C ₉ H ₈ N ₂	[10]
Molecular Weight	144.17 g/mol	
CAS Registry Number	13708-12-8	[10]
Appearance	Amber to amber brown liquid to solid	[11]
Melting Point	20-21 °C	[8] [10] [12]
Boiling Point	244.8 °C at 760 mmHg; 120 °C at 15 mmHg	[6] [12]
Density	1.125 - 1.141 g/mL at 25 °C	[6] [12]
Refractive Index (n _{20/D})	1.616 - 1.624	[8] [11] [12]
logP (o/w)	2.04	[8] [13]
Flash Point	>110 °C (>230 °F)	[6] [11]
Solubility	Freely soluble in water and organic solvents	[8] [9]

Spectral Data

The structural elucidation of **5-Methylquinoxaline** is supported by various spectroscopic techniques.

Table 2: Spectral Data Summary for **5-Methylquinoxaline**

Technique	Data Highlights	Reference(s)
¹ H NMR (in CDCl ₃)	Spectral data available.	[14][15]
¹³ C NMR	Spectral data available.	[8][16][17]
Mass Spectrometry (GC-MS)	Molecular Ion Peak (m/z): 144.	[8][18]
Infrared (IR) Spectroscopy	FT-IR (Neat) spectra available.	[8][19]
Raman Spectroscopy	FT-Raman spectra available.	[8]

Synthesis and Experimental Protocols

The synthesis of quinoxaline derivatives, including **5-methylquinoxaline**, can be achieved through several routes. A common and established method involves the condensation of an aryl 1,2-diamine with a 1,2-dicarbonyl compound.[20][21] A specific synthesis for **5-methylquinoxaline** involves the dehydrogenation of its tetrahydro precursor.

Experimental Protocol: Synthesis of 5-Methylquinoxaline from 5-Methyl-1,2,3,4-tetrahydroquinoxaline[15]

This protocol describes the oxidation of 5-methyl-1,2,3,4-tetrahydroquinoxaline to yield **5-methylquinoxaline**.

Materials:

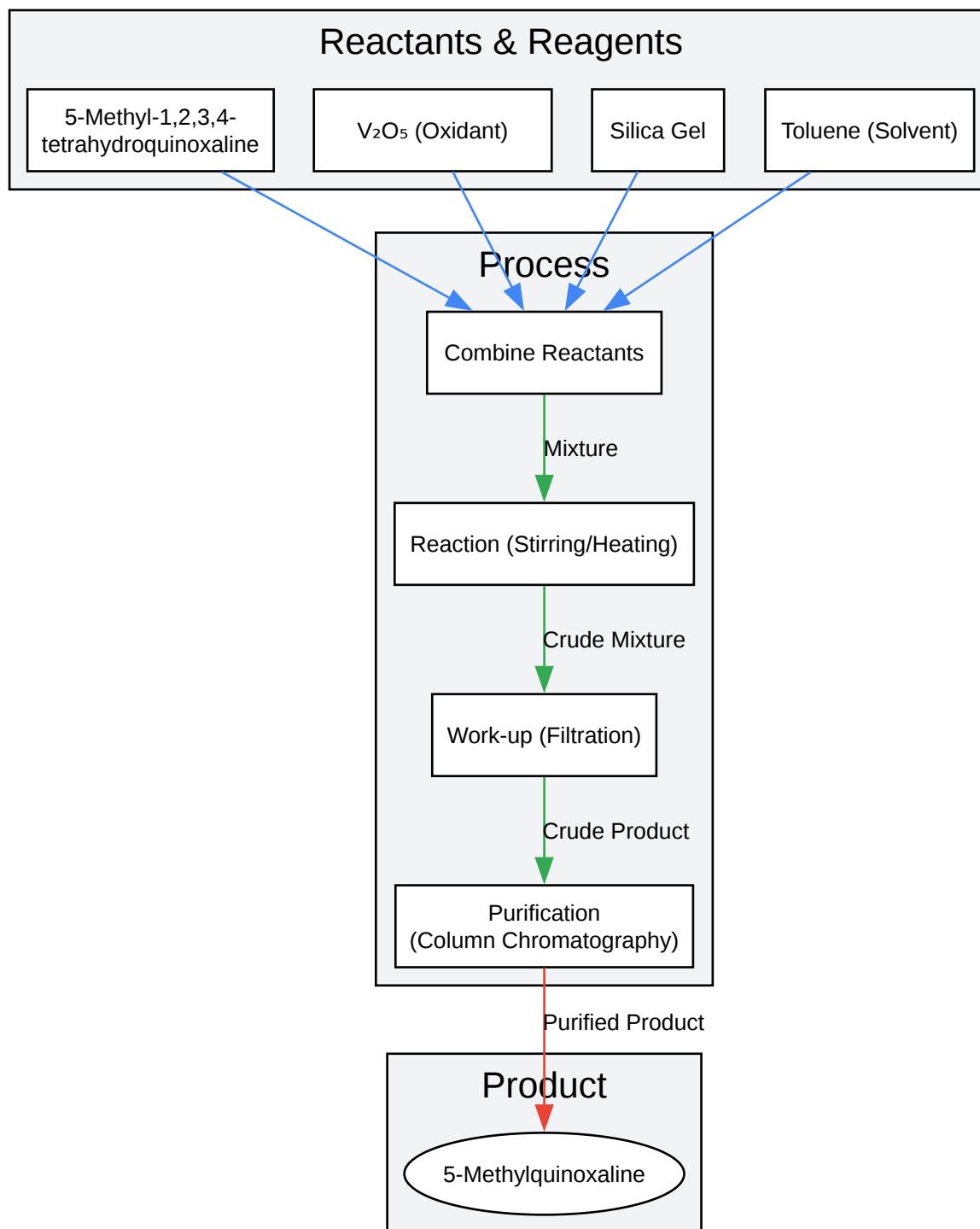
- 5-Methyl-1,2,3,4-tetrahydroquinoxaline (98 mg, 0.66 mmol)
- Vanadium(V) oxide (V₂O₅) (300 mg, 1.60 mmol)
- Silica gel (500 mg)
- Toluene (5 mL)

Procedure:

- Combine 5-methyl-1,2,3,4-tetrahydroquinoxaline, V₂O₅, silica gel, and toluene in a suitable reaction vessel.
- Stir the mixture at the appropriate temperature (details not specified in the cited source, but reflux is common for such oxidations).
- Monitor the reaction progress using a suitable technique (e.g., TLC).
- Upon completion, the reaction mixture is worked up. This typically involves filtering the solid catalyst and silica gel.
- The filtrate is concentrated under reduced pressure.
- The crude product is purified, for example, by column chromatography, to yield **5-methylquinoxaline** as a yellow liquid.

Yield: 65% (62 mg)[[14](#)]

Synthesis Workflow for 5-Methylquinoxaline

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Caption: Synthesis workflow for **5-Methylquinoxaline** via oxidation.

Applications in Research and Development

5-Methylquinoxaline is a valuable scaffold and intermediate in various scientific and industrial fields due to its versatile chemical nature.

Pharmaceutical Development

The quinoxaline core is a prominent feature in many biologically active compounds. **5-Methylquinoxaline** serves as a key building block for synthesizing novel therapeutic agents.^[3] Research has highlighted its potential in developing:

- Antimicrobial and Anticancer Agents: The quinoxaline structure is a known pharmacophore for antimicrobial and antitumor drugs.^{[1][3]}
- Neurological Disorder Therapeutics: It is utilized in the synthesis of pharmaceuticals targeting neurological conditions.^[3]
- Ion-Channel Modulators: The compound acts as a precursor for ion-channel modulators, which are crucial in neurochemical research.^[9]

Agrochemicals

In the agrochemical industry, **5-Methylquinoxaline** is a starting material for various pesticides and herbicides.^[4] Its derivatives have been investigated for their efficacy in crop protection.

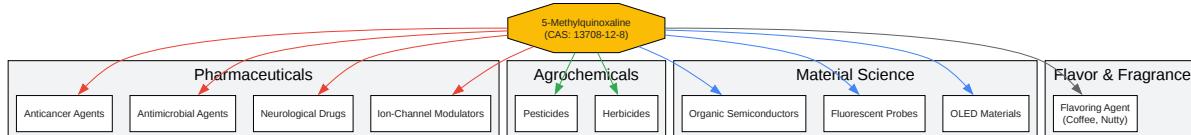
Material Science

The electronic properties of **5-Methylquinoxaline** make it suitable for applications in advanced materials.^[3]

- Organic Electronics: It is explored in the development of organic semiconductors for use in flexible electronic devices.^[3]
- Fluorescent Probes: The compound is used in the creation of fluorescent probes for biological imaging, enabling the visualization of cellular processes.^[3]
- OLEDs: It serves as a building block for emissive materials used in Organic Light-Emitting Diodes (OLEDs).^[9]

Flavor and Fragrance Industry

With its characteristic roasted and nutty aroma, **5-methylquinoxaline** is used as a flavoring agent in the food industry, particularly for coffee and nut flavors.[5][11]



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Caption: Key application areas of **5-Methylquinoxaline**.

Biological Activity

While primarily used as a synthetic intermediate, the quinoxaline moiety itself is associated with a broad spectrum of biological activities, including antibacterial, antifungal, anticancer, and antiallergic properties.[21] Derivatives of quinoxaline are known to inhibit the growth of Gram-positive bacteria and show activity against various tumors.[20] The specific biological activity profile of **5-methylquinoxaline** itself, beyond its role as a building block, is an area of ongoing research interest.[1]

Safety and Handling

5-Methylquinoxaline is classified as an irritant.[5]

- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[5][12]
- Precautionary Statements: P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection),

P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).[5][12]

- Storage: Store in a well-ventilated place. Keep container tightly closed. It should be sealed in a dry environment at room temperature.[5][6]

Conclusion

5-Methylquinoxaline is a compound of significant interest due to its versatile applications across multiple high-technology sectors. Its utility as a foundational element in the synthesis of complex molecules for pharmaceuticals, agrochemicals, and material science underscores its importance. The well-characterized physicochemical properties and established synthetic routes provide a solid basis for its use in research and development. As the demand for novel therapeutic agents and advanced materials continues to grow, the role of versatile intermediates like **5-methylquinoxaline** is set to expand, paving the way for new discoveries and innovations.

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